

Physical and chemical properties of 5-Nitro-2-furaldehyde diacetate

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Compound of Interest

Compound Name: 5-Nitro-2-furaldehyde diacetate

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An In-depth Technical Guide to 5-Nitro-2-furaldehyde Diacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **5-Nitro-2-furaldehyde diacetate**, a versatile compound with significant applications in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its nitrofuran moiety enhances its reactivity, making it a valuable intermediate in the development of biologically active compounds.^[1]

Chemical Identity and Structure

5-Nitro-2-furaldehyde diacetate, also known as 5-nitrofurfural diacetate, is chemically identified as [acetyloxy-(5-nitrofuran-2-yl)methyl] acetate.^{[2][3]}

Molecular Structure: The structure consists of a furan ring substituted with a nitro group at the 5-position and a diacetoxymethyl group at the 2-position.

Canonical SMILES: CC(=O)OC(OC(C)=O)C1=CC=C(O1)--INVALID-LINK--=O^[2]

Physicochemical Properties

The physical and chemical properties of **5-Nitro-2-furaldehyde diacetate** are summarized in the tables below, providing key data for laboratory and research applications.

Table 1: Physical Properties

Property	Value	Source
Appearance	White to yellow or orange crystalline powder.[1][2][4]	Chem-Impex, Thermo Scientific, Echemi
Melting Point	85.0 - 93 °C[1][2][4][5][6]	Various
Boiling Point	310.3 °C at 760 mmHg	Echemi[4]
Density	1.4 ± 0.1 g/cm ³	Echemi[4]
Flash Point	141.5 ± 27.9 °C	Echemi[4]
Refractive Index	1.510	Echemi[4]
Solubility	Information not widely available in provided search results.	
Storage Conditions	Store at 2 - 8 °C in a refrigerator.[1][4] Keep in a dark, dry, and sealed container.[5]	Chem-Impex, Echemi, ChemicalBook

Table 2: Chemical Identifiers and Molecular Properties

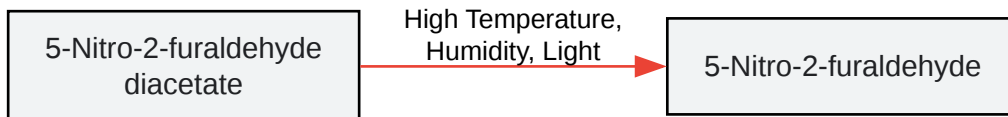
Identifier	Value	Source
IUPAC Name	[acetyloxy-(5-nitrofuran-2-yl)methyl] acetate	PubChem[3]
Synonyms	2-(Diacetoxymethyl)-5-nitrofuran, 5-Nitrofurfural diacetyl acetal, 5-Nitrofurfurylidene diacetate[1]	Chem-Impex, TCI America
CAS Number	92-55-7[1][2]	Chem-Impex, Thermo Scientific
Molecular Formula	C ₉ H ₉ NO ₇ [1][2]	Chem-Impex, Thermo Scientific
Molecular Weight	243.17 g/mol [1][3]	Chem-Impex, PubChem
InChI Key	HSXKWKJCZNRMJOUHFFFAOYSA-N[2]	Thermo Scientific
PubChem CID	7097[1]	Chem-Impex

Chemical Stability and Reactivity

5-Nitro-2-furaldehyde diacetate is stable under normal storage conditions.[6] However, it is susceptible to degradation under certain environmental stresses.

- **Incompatible Materials:** It is incompatible with oxidizing agents, strong acids, and strong bases.[6]
- **Conditions to Avoid:** Incompatible products should be avoided.[6]
- **Hazardous Decomposition Products:** Upon decomposition, it can produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[6]
- **Degradation:** Studies have shown that high temperature is a major factor in its degradation. [7] The primary degradation product is 5-nitro-2-furaldehyde.[7] While packaging in a brown bottle offers some protection from strong light, it does not protect against high humidity.[7]

Degradation Pathway of 5-Nitro-2-furaldehyde diacetate

[Click to download full resolution via product page](#)Degradation of **5-Nitro-2-furaldehyde diacetate**.

Experimental Protocols

A common method for the synthesis of **5-Nitro-2-furaldehyde diacetate** involves the nitration of 2-furaldehyde followed by acetalization. The following is a generalized protocol based on literature.[8][9]

Materials:

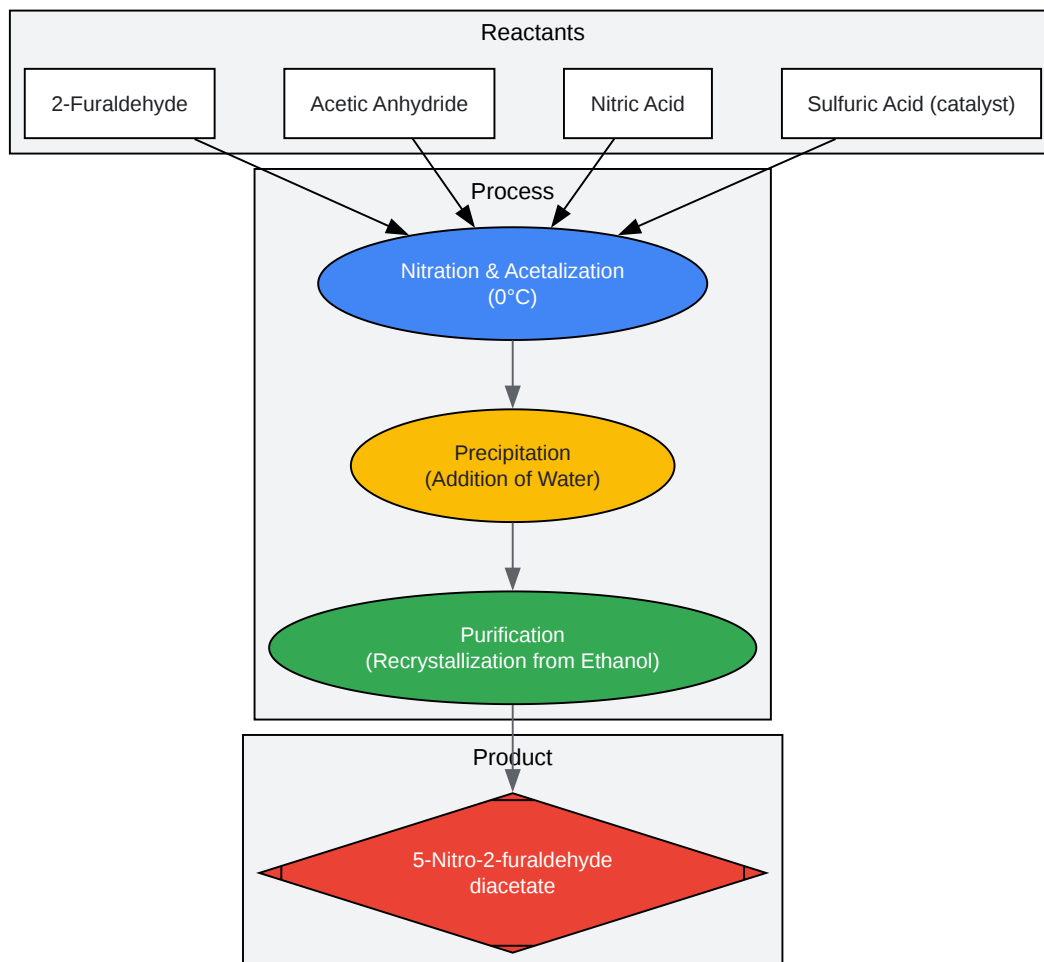
- 2-Furaldehyde
- Acetic anhydride
- Concentrated nitric acid
- Concentrated sulfuric acid (catalyst)
- Sodium hydroxide solution
- Ethanol (for recrystallization)
- Ice

Procedure:

- A premixed solution of concentrated nitric acid and a catalytic amount of concentrated sulfuric acid is slowly added to acetic anhydride at 0 °C with stirring.[8]

- Freshly distilled 2-furaldehyde is then added dropwise to the reaction mixture, maintaining the temperature at 0 °C.[8]
- The mixture is stirred for a period at 0 °C.[8]
- Upon completion, water is added to the mixture and stirred to precipitate the product.[8]
- The pH is adjusted to approximately 2.5 with a sodium hydroxide solution, and the mixture is heated.[8]
- After cooling, the crude product is collected by filtration and washed with water.[8]
- The crude product is then recrystallized from anhydrous ethanol and dried to yield pure **5-Nitro-2-furaldehyde diacetate**.[8][9]

Synthesis Workflow for 5-Nitro-2-furaldehyde diacetate

[Click to download full resolution via product page](#)Synthesis of **5-Nitro-2-furaldehyde diacetate**.

The purity and identity of **5-Nitro-2-furaldehyde diacetate** can be determined by several analytical techniques:

- Gas Chromatography (GC): Used to assess the purity of the compound.[1]
- High-Performance Liquid Chromatography (HPLC): Employed to analyze impurities and degradation products.[7]
- Mass Spectrometry (MS): High-resolution mass spectrometry coupled with HPLC (HPLC-MS) is used for structural elucidation of impurities.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectra are available for structural confirmation.[3]
- Infrared (IR) Spectroscopy: FTIR spectra can be used for functional group analysis.[3]
- UV-Visible Spectroscopy: UV-VIS spectra are also available for characterization.[3]

Applications in Research and Development

5-Nitro-2-furaldehyde diacetate is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] It is notably used in the production of furan-based anti-infective agents such as furazolidone and nitrofurazone.[10] Its applications also extend to the synthesis of dyes and pigments.[1]

Safety and Handling

5-Nitro-2-furaldehyde diacetate is considered hazardous.[6] It is harmful if swallowed, in contact with skin, or if inhaled.[3][6] It is also suspected of causing genetic defects.[6]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6]
- Handling: Use in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.[6][11]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water.[6] For skin contact, wash off with plenty of water.[6] If inhaled, move to fresh air.[11] If swallowed, rinse

mouth and do NOT induce vomiting.[12] Seek medical attention in all cases of exposure.[11]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. A18169.36 [thermofisher.com]
- 3. 5-Nitro-2-furanmethanediol diacetate | C₉H₉NO₇ | CID 7097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 5-Nitro-2-furaldehyde Diacetate manufacturers and suppliers in india [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. Degradation Impurities Study of National Reference Standards of 5-Nitro-2-Furaldehyde Diacetate [journal11.magtechjournal.com]
- 8. 5-Nitro-2-furaldehyde diacetate | 92-55-7 [chemicalbook.com]
- 9. prepchem.com [prepchem.com]
- 10. Quzhou Weirong Pharmaceutical & Chemical Co., Ltd--5-Nitrofurfural Diacetate92-55-7 [qzweirong.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. 5-Nitro-2-furaldehyde diacetate, 97% 500 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
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